

An In-depth Technical Guide to Methyl 3-methoxypropionate

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Compound of Interest

Compound Name: Methyl 3-methoxypropionate

Cat. No.: B1294447

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This technical guide provides a comprehensive overview of **Methyl 3-methoxypropionate**, including its nomenclature, physicochemical properties, synthesis protocols, and key applications. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Nomenclature and Identification

1.1 IUPAC Name The internationally recognized IUPAC name for the compound is methyl 3-methoxypropanoate[1][2].

1.2 Synonyms The compound is known by several other names in literature and commerce, including:

- **Methyl 3-methoxypropionate**[1][3]
- 3-Methoxypropionic acid methyl ester[1]
- Methyl β -Methoxypropionate[2][3]
- MMP[4]
- m-PEG1-COOMe[3]
- Methylmethoxypropanoate[3]

- Propanoic acid, 3-methoxy-, methyl ester[1][2]

1.3 Chemical Identifiers Key registry numbers and identifiers are crucial for unambiguous identification.

Identifier	Value
CAS Registry Number	3852-09-3[1][2][3]
EC Number	223-358-1
Beilstein/REAXYS	1744829
PubChem CID	19710[1]
InChI	InChI=1S/C5H10O3/c1-7-4-3-5(6)8-2/h3-4H2,1-2H3[2][3]
SMILES	COCCC(=O)OC[3]

Physicochemical Properties

Methyl 3-methoxypropionate is a colorless to pale yellow, clear liquid with a characteristic mild, fruity odor[4][5]. It is an ester that possesses properties of both an ether and an ester, contributing to its unique solvency characteristics[4]. The key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C5H10O3	[1][3][6]
Molecular Weight	118.13 g/mol	[1][3]
Boiling Point	142-143 °C	[3][6]
Density	1.009 g/mL at 25 °C	[3][6]
Refractive Index	n _{20/D} 1.402	[3][6]
Flash Point	47 °C (116.6 °F) - closed cup	
Water Solubility	428.60 g/L at 25 °C	[3][5]
Vapor Pressure	9.73 - 16.00 hPa at 20-25 °C	[3]

Synthesis and Manufacturing

The primary commercial route for synthesizing **Methyl 3-methoxypropionate** is the addition reaction of methanol to methyl acrylate (MA), often catalyzed by an alkali metal alkoxide like sodium methoxide[7][8]. This Michael addition reaction is an exothermic process requiring careful temperature control[8].

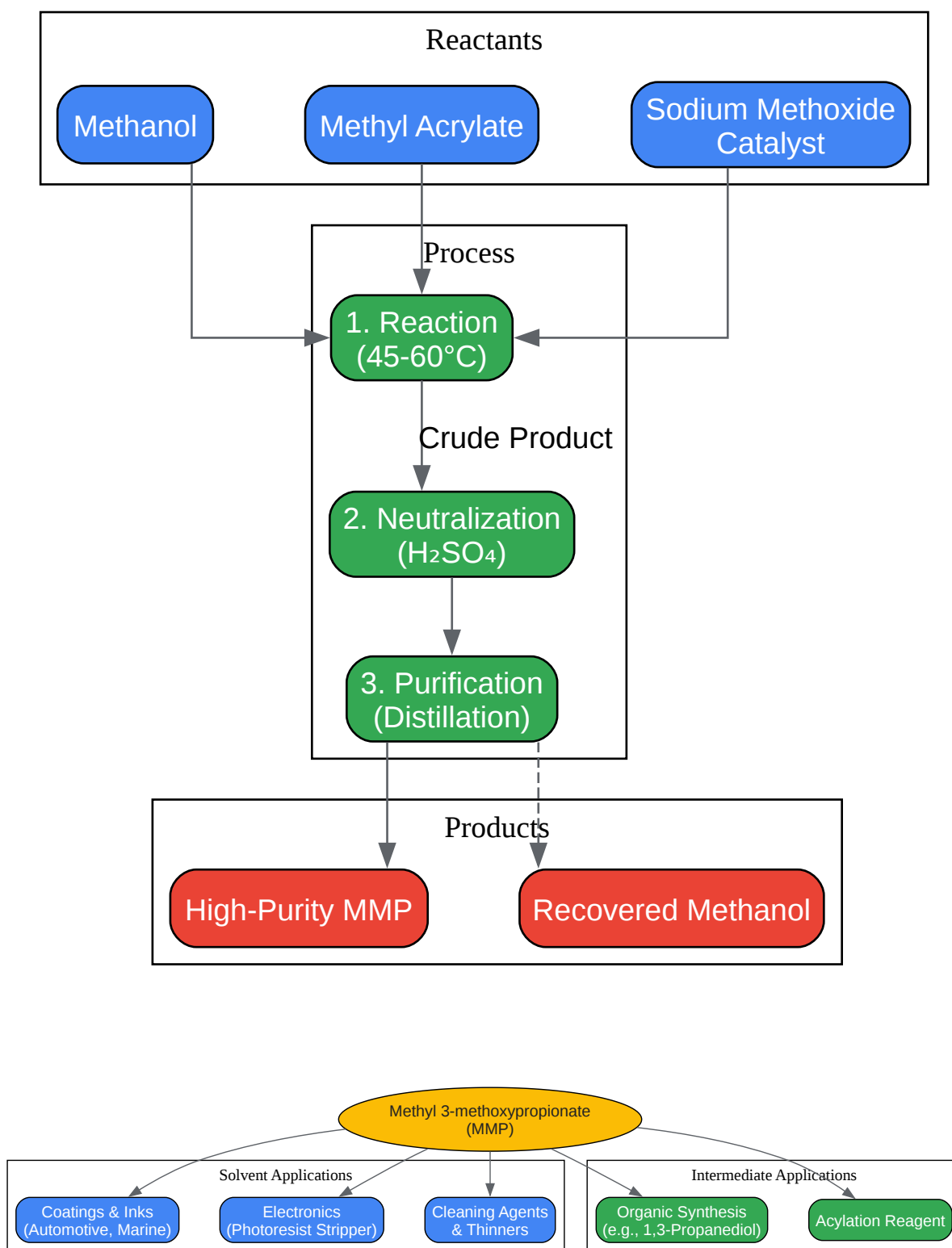
This protocol is based on a common industrial method.

Materials:

- Methanol (CH₃OH)
- Methyl Acrylate (MA)
- Catalyst: Sodium methoxide (CH₃ONa) or another suitable catalyst
- Neutralizing Agent: Concentrated sulfuric acid or 85% phosphoric acid[7]
- Nitrogen gas for inert atmosphere

Procedure:

- **Reactor Setup:** Charge the appropriate molar ratio of methanol and the sodium methoxide catalyst into a suitable reactor equipped with strong stirring and a cooling system[7]. A typical molar ratio of methanol to methyl acrylate is between 2:1 and 9:1[4][7].
- **Reaction Initiation:** Under strong agitation, slowly add the required amount of methyl acrylate to the reactor. The addition should be performed over several hours (e.g., at least 10 hours) to control the exothermic reaction[7].
- **Reaction Conditions:** Maintain the reaction temperature between 45-60 °C[7]. In other variations, the reaction can be run at higher temperatures and pressures (e.g., 200°C and 2MPa)[4]. Continue the reaction for an additional 2-6 hours after the methyl acrylate addition is complete to ensure maximum conversion[7].
- **Neutralization:** After the reaction is complete, cool the mixture to below 35 °C. Slowly add a neutralizing agent, such as concentrated sulfuric acid, to quench the catalyst[7].
- **Purification:** The crude product is then purified. The primary goal is to first separate the excess methanol, which has a much lower boiling point (64.7 °C) than the desired product (143 °C) and the unreacted methyl acrylate (80.5 °C)[8]. This is typically achieved through a series of distillation steps to obtain high-purity **Methyl 3-methoxypropionate**[7][8]. The final product yield can range from 77% to over 88%[7].



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Phone: (601) 213-4426

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